

# 3-(4-Chlorophenyl)cyclobutan-1-ol proper disposal procedures

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## Compound of Interest

Compound Name: 3-(4-Chlorophenyl)cyclobutan-1-ol

CAS No.: 1184692-46-3

Cat. No.: B2918504

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Topic: **3-(4-Chlorophenyl)cyclobutan-1-ol** Proper Disposal Procedures Audience: Researchers, Scientists, and Drug Development Professionals[1]

## Core Directive & Scope

This guide provides an operational framework for the safe disposal of **3-(4-Chlorophenyl)cyclobutan-1-ol**, a halogenated cyclic alcohol often used as an intermediate in pharmaceutical synthesis.[1] Unlike common solvents, this compound presents specific challenges due to its halogen content (chlorine) and cyclic structure, which dictate strict segregation from non-halogenated waste streams to prevent regulatory non-compliance and environmental contamination.[1]

Critical Safety Warning: Treat this compound as a Halogenated Organic Waste.[1] Do not mix with non-halogenated solvents (e.g., acetone, ethanol) or strong oxidizing agents.[1][2]

## Hazard Identification & Waste Classification

Before disposal, the waste generator must correctly classify the material.[1] While specific SDS data for this exact isomer may be limited in public databases, its structural analogues (e.g., 3-

(4-chlorophenyl)cyclobutan-1-one provide a reliable hazard profile.[1]

## GHS Classification (Inferred)

Hazard Class	Category	Hazard Statement
Skin Irritation	Category 2	H315: Causes skin irritation.
Eye Irritation	Category 2A	H319: Causes serious eye irritation.[1]
STOT - SE	Category 3	H335: May cause respiratory irritation.[1]
Aquatic Toxicity	Acute 2	H401: Toxic to aquatic life (due to chlorophenyl moiety).[1]

## Waste Characterization

- Chemical Family: Halogenated Cyclic Alcohol.[1]
- RCRA Status (USA): Not P-listed or U-listed specifically.[1] However, it must be treated as D001 (Ignitable) if in a flammable solvent, or more commonly as Halogenated Solvent Waste for incineration.[1]
- EPA Waste Code (Generic): F002 (if spent solvent mixture) or D001/D002 depending on formulation.[1] For pure substance disposal, label as "Non-RCRA Regulated Chemical Waste" unless it exhibits toxicity characteristics (TCLP), but best practice dictates treating as Hazardous Halogenated Waste.[1]

## Pre-Disposal Handling & Segregation

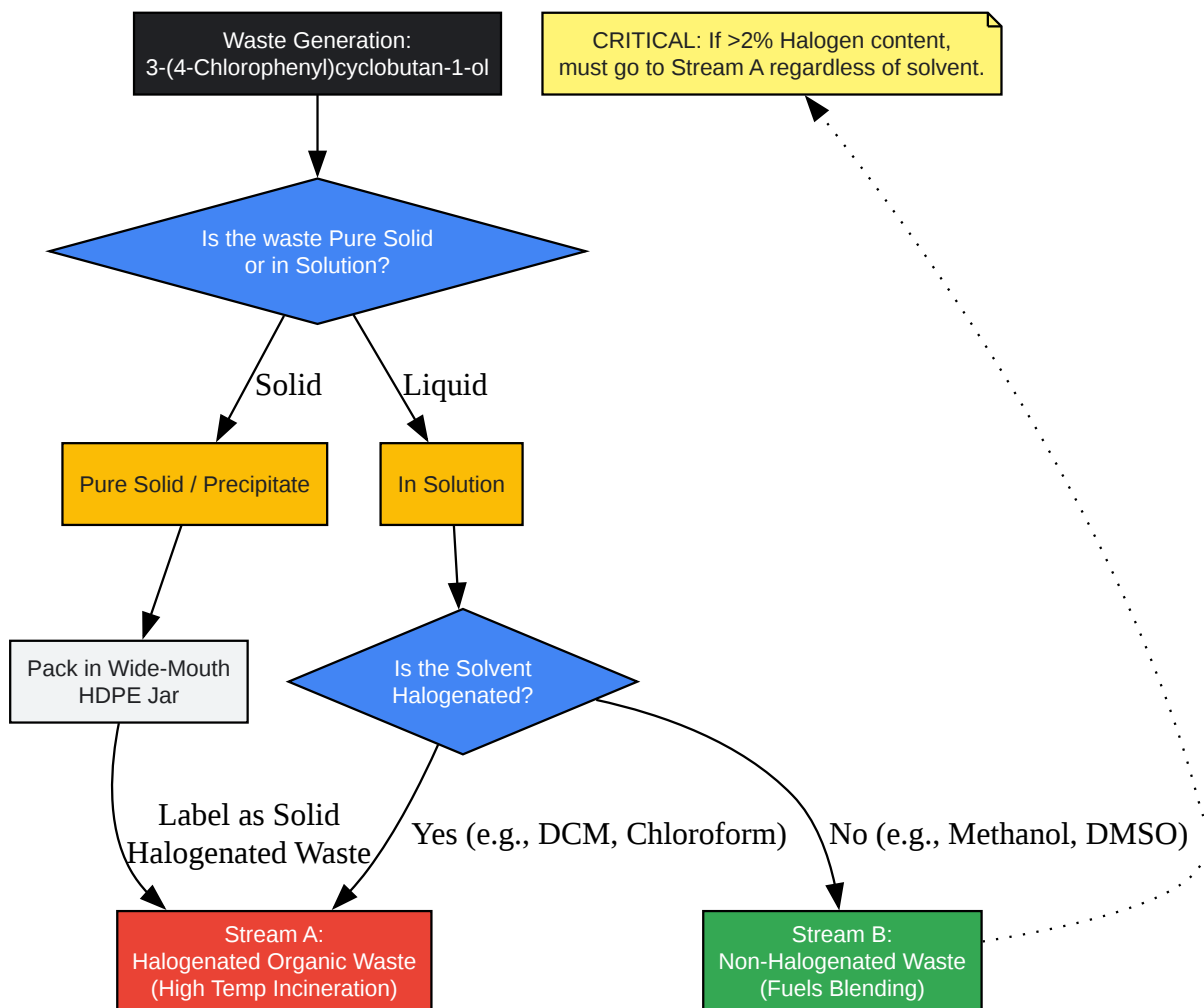
Proper segregation is the single most critical step.[1] Mixing halogenated organics with non-halogenated waste increases disposal costs significantly and can create safety hazards during incineration.[1]

## Segregation Protocol

- Isolate: Keep **3-(4-Chlorophenyl)cyclobutan-1-ol** separate from general organic waste.

- Container Compatibility: Use High-Density Polyethylene (HDPE) or Glass containers.[1]  
Avoid low-grade plastics that may leach or degrade if the compound is dissolved in aggressive solvents.[1]
- Labeling: Mark the container clearly with:
  - Full Chemical Name: **3-(4-Chlorophenyl)cyclobutan-1-ol**[3][4]
  - Constituents: If in solution, list the solvent (e.g., DCM, DMSO) and the approximate %.
  - Hazard Checkbox: \*[x] Halogenated [x] Irritant[1]

## Decision Logic for Waste Stream



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Figure 1: Decision tree for segregating **3-(4-Chlorophenyl)cyclobutan-1-ol** waste. Note that even if dissolved in a non-halogenated solvent, high concentrations of the solute may necessitate classification as halogenated waste.[1]

## Step-by-Step Disposal Procedures

### Scenario A: Small Scale (Lab Bench / <10g)

- Collection: Transfer solid residues into a screw-top glass vial or small HDPE jar.

- Dissolution (Optional): If the solid is sticky or difficult to transfer, dissolve in a minimal amount of Dichloromethane (DCM) or DMSO.[1]
- Transfer: Pour the solution into the laboratory's "Halogenated Organic Waste" carboy.
- Log: Record the addition on the waste tag, specifying "**3-(4-Chlorophenyl)cyclobutan-1-ol**" to alert EHS personnel of the specific chlorophenyl content.[1]

## Scenario B: Large Scale / Stockpile (>100g)

- Packaging: Do not dissolve. Keep as a solid to minimize waste volume.
- Container: Use a dedicated 1-gallon or 5-gallon wide-mouth poly drum (UN rated 1H2).
- Manifesting:
  - Proper Shipping Name: Waste Toxic Solids, Organic, n.o.s. (**3-(4-Chlorophenyl)cyclobutan-1-ol**) or Waste Environmentally Hazardous Substance, Solid, n.o.s.
  - UN Number: UN 2811 or UN 3077 (depending on specific toxicity data; default to 2811 if toxicity is suspected, otherwise 3077 for environmental hazard).[1]
- Disposal Method: The material must be sent to a TSDF (Treatment, Storage, and Disposal Facility) for High-Temperature Incineration.[1] This is required to ensure the complete destruction of the chlorophenyl ring and prevent the formation of dioxins/furans.[1]

## Emergency Response (Spills)

In the event of a spill during transport or handling:

- Evacuate & Ventilate: The compound is a respiratory irritant.[1] Ensure the area is well-ventilated.[1]
- PPE: Wear nitrile gloves, lab coat, and safety goggles.[1] If powder is airborne, use an N95 or P100 respirator.[1]
- Containment:

- Solids: Cover with wet paper towels to prevent dust generation, then scoop into a waste container.[1]
- Liquids: Absorb with vermiculite or sand.[1] Do not use combustible materials like sawdust if strong oxidizers are present nearby.[1]
- Decontamination: Wipe the surface with a soap and water solution.[1] The compound is likely lipophilic; a surfactant is necessary for effective cleaning.[1]

## Regulatory & Compliance Context

- USA (RCRA): Generators are responsible for "cradle-to-grave" tracking.[1] Ensure the waste manifest explicitly lists the halogenated nature to prevent rejection by the incinerator facility. [1]
- Europe (REACH): Ensure compliance with local waste codes (EWC).[1] Typically falls under 07 05 13\* (solid wastes containing hazardous substances).[1]

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